

Spectroscopic Profile of 1-Chloro-1-iodoethane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Chloro-1-iodoethane

CAS No.: 594-00-3

Cat. No.: B1610347

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for the chiral haloalkane, **1-chloro-1-iodoethane**. The information presented herein is essential for the characterization and analysis of this compound in research and development settings. This document details nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, alongside the experimental protocols for their acquisition.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **1-chloro-1-iodoethane**. Due to the limited availability of experimentally derived spectra in public databases, some of the data presented is based on predictive models and analysis of structurally related compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR Data

The proton NMR spectrum of **1-chloro-1-iodoethane** is characterized by a quartet and a doublet, arising from the spin-spin coupling between the methine and methyl protons.

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
5.900[1]	Quartet (q)	6.5[1]	CH
2.458[1]	Doublet (d)	6.5[1]	CH ₃

¹³C NMR Data (Predicted)

Experimental ¹³C NMR data for **1-chloro-1-iodoethane** is not readily available. The following are predicted chemical shifts based on the analysis of similar halogenated alkanes. The electronegativity of the chlorine and iodine atoms significantly influences the chemical shifts of the adjacent carbon atoms.

Predicted Chemical Shift (δ) ppm	Assignment
~20-30	CH
~25-35	CH ₃

Infrared (IR) Spectroscopy (Predicted)

An experimental IR spectrum for **1-chloro-1-iodoethane** is available on platforms such as SpectraBase, though access to the full spectrum may require a subscription.[2] Based on the functional groups present, the following are the expected characteristic infrared absorption bands.

Wavenumber (cm ⁻¹)	Bond Vibration
2950-3000	C-H stretch
1450-1470	C-H bend (asymmetrical)
1370-1390	C-H bend (symmetrical)
600-800	C-Cl stretch
500-600	C-I stretch

Mass Spectrometry (MS) (Predicted)

The mass spectrum of **1-chloro-1-iodoethane** is expected to show a molecular ion peak and characteristic fragmentation patterns resulting from the cleavage of the carbon-halogen and carbon-carbon bonds. The presence of chlorine (³⁵Cl and ³⁷Cl isotopes in an approximate 3:1 ratio) will result in isotopic peaks for chlorine-containing fragments.

m/z	Proposed Fragment
190/192	[CH ₃ CHClI] ⁺ (Molecular Ion)
155	[CH ₃ CHI] ⁺
63/65	[CH ₃ CHCl] ⁺
127	[I] ⁺
29	[CH ₃ CH ₂] ⁺

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments cited.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation:

- A sample of 5-10 mg of **1-chloro-1-iodoethane** is dissolved in approximately 0.5-0.7 mL of a deuterated solvent (e.g., chloroform-d, CDCl₃).

- The solution is transferred to a 5 mm NMR tube.

^1H NMR Spectroscopy:

- Instrument: A 300 MHz or higher field NMR spectrometer.
- Parameters:
 - Pulse sequence: Standard single-pulse experiment.
 - Number of scans: 8-16.
 - Relaxation delay: 1-5 seconds.
 - Spectral width: 0-10 ppm.
 - Temperature: 298 K.
- Processing: The resulting Free Induction Decay (FID) is Fourier transformed, phase-corrected, and baseline-corrected. Chemical shifts are referenced to tetramethylsilane (TMS) at 0 ppm.

^{13}C NMR Spectroscopy:

- Instrument: A 75 MHz or higher field NMR spectrometer.
- Parameters:
 - Pulse sequence: Proton-decoupled single-pulse experiment.
 - Number of scans: 1024 or more, depending on sample concentration.
 - Relaxation delay: 2-5 seconds.
 - Spectral width: 0-220 ppm.
- Processing: Similar to ^1H NMR, the FID is processed, and chemical shifts are referenced to TMS.

Infrared (IR) Spectroscopy

Sample Preparation:

- As **1-chloro-1-iodoethane** is a liquid at room temperature, a neat sample can be analyzed.
- A drop of the neat liquid is placed between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates to create a thin film.

FTIR Spectroscopy:

- Instrument: A Fourier-Transform Infrared (FTIR) spectrometer.
- Parameters:
 - Spectral range: 4000-400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Number of scans: 16-32 scans are co-added to improve the signal-to-noise ratio.
- Analysis: A background spectrum of the clean salt plates is recorded and subtracted from the sample spectrum. The resulting transmittance or absorbance spectrum is then analyzed for characteristic absorption bands.

Mass Spectrometry (MS)

Sample Introduction:

- A dilute solution of **1-chloro-1-iodoethane** in a volatile solvent (e.g., methanol or dichloromethane) is prepared.
- The sample is introduced into the mass spectrometer via direct injection or through a gas chromatograph (GC-MS).

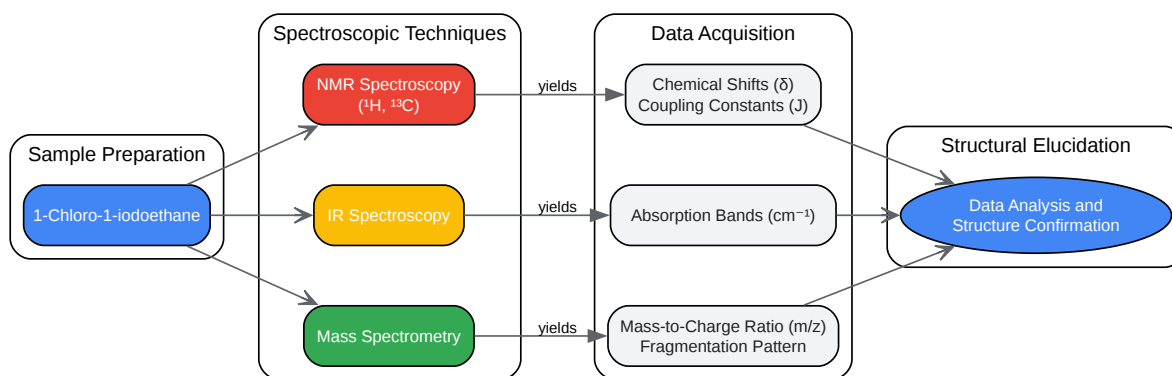
Electron Ionization Mass Spectrometry (EI-MS):

- Instrument: A mass spectrometer equipped with an electron ionization source.

- Parameters:
 - Ionization energy: 70 eV.
 - Source temperature: 200-250 °C.
 - Mass range: m/z 10-300.
- Analysis: The instrument is calibrated using a standard compound (e.g., perfluorotributylamine). The resulting mass spectrum is analyzed to identify the molecular ion and major fragment ions.

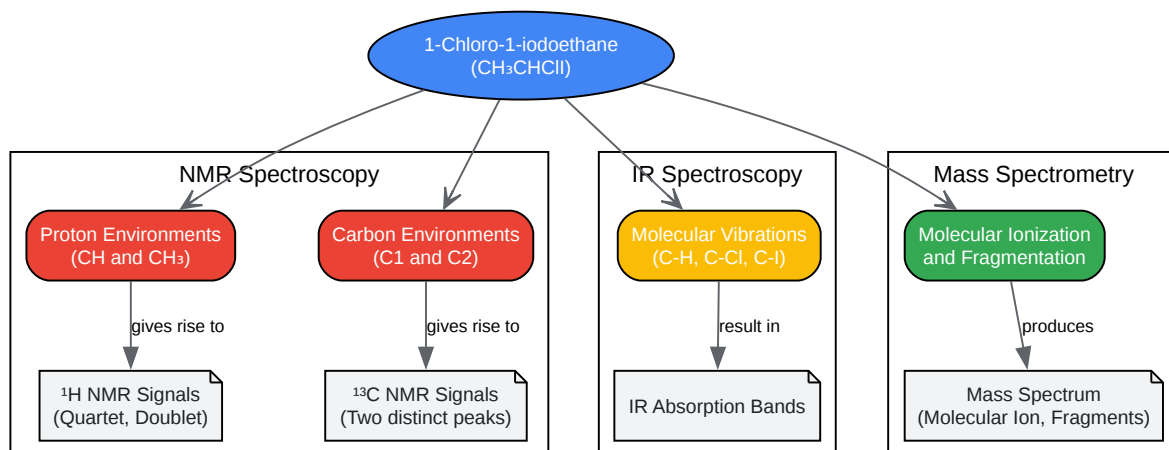
Visualizations

The following diagrams illustrate the logical workflow of the spectroscopic analysis of **1-chloro-1-iodoethane**.



[Click to download full resolution via product page](#)

Caption: Workflow of Spectroscopic Analysis.



[Click to download full resolution via product page](#)

Caption: Relationship between Molecular Structure and Spectroscopic Data.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-CHLORO-1-iodo ETHANE(594-00-3) ^1H NMR [m.chemicalbook.com]
- 2. dev.spectrabase.com [dev.spectrabase.com]
- To cite this document: BenchChem. [Spectroscopic Profile of 1-Chloro-1-iodoethane: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1610347/docs#spectroscopic-profile-of-1-chloro-1-iodoethane-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)